

Ethylene Glycol-d4: A Comprehensive Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene glycol-d4

Cat. No.: B119926

[Get Quote](#)

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all laboratory chemicals is paramount. This in-depth technical guide provides a comprehensive overview of the safety data for **Ethylene Glycol-d4** (CAS No. 2219-51-4), a deuterated form of ethylene glycol commonly used in nuclear magnetic resonance (NMR) based research and as a synthetic intermediate.^[1]

This document summarizes key safety information, physical and chemical properties, toxicological data, and handling procedures compiled from various safety data sheets (SDS). It is intended to supplement, not replace, the official SDS provided by the manufacturer.

Core Safety and Hazard Information

Ethylene Glycol-d4 is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies it as "Acute toxicity, Oral (Category 4)" and "Specific target organ toxicity - repeated exposure, Oral (Category 2)," with the kidney being the primary target organ.^{[2][3][4][5][6]} The signal word associated with this chemical is "Warning".^{[1][2][4][5]}

Hazard statements indicate that it is harmful if swallowed and may cause damage to organs through prolonged or repeated exposure if swallowed.^{[2][3][4][7]} It is crucial to note that some suppliers may provide conflicting information, with at least one SDS stating it is "Not a hazardous substance or mixture."^[8] Due to these discrepancies, it is recommended to handle the substance with the caution required for a hazardous chemical.

Physical and Chemical Properties

A compilation of the physical and chemical properties of **Ethylene Glycol-d4** is presented below. Data for the unlabeled compound, Ethylene Glycol, is also included for comparison, as it is often cited in the SDS for the deuterated analogue.

Property	Ethylene Glycol-d4	Ethylene Glycol (Unlabeled)
CAS Number	2219-51-4[1][2][5][7][8][9][10][11]	107-21-1[2][7][9]
Molecular Formula	C ₂ H ₂ D ₄ O ₂ [2][8]	C ₂ H ₆ O ₂ [12][13]
Molecular Weight	66.09 g/mol [1][5][8][10][11]	62.07 g/mol [2][12][14][15]
Appearance	Colorless liquid[2]	Clear, colorless liquid[13][14]
Odor	Odorless[2]	Odorless[2][13][14]
Melting Point	-13 °C (9 °F)[1][2]	-12.9 °C (8.8 °F)[13][15]
Boiling Point	196 - 198 °C (385 - 388 °F)[1][2]	197.3 °C (387.1 °F)[13][14][15]
Density	1.113 g/mL[2] or 1.184 g/mL at 25 °C[1][5]	1.1132 g/cm ³ [13]
Flash Point	111 °C (232 °F)[2] or 113 °C (235.4 °F) - closed cup[1][5]	111 °C (232 °F)[2]
Solubility in Water	Completely miscible[2]	Miscible[14][15]
Vapor Pressure	0.13 hPa (0.1 mmHg) at 20 °C (68 °F)[2]	0.089 mm Hg at 25 °C[14]
Vapor Density	2.14 (Air = 1)[2][14]	2.14 (Air = 1)[14]
Auto-ignition Temperature	400 °C (752 °F)[2]	398 °C[14]
Explosion Limits	Lower: 3.2 Vol%, Upper: 15.3 Vol%[2]	Lower: 3.2%, Upper: 53%[14]

Toxicological Information

The toxicological data for **Ethylene Glycol-d4** is often extrapolated from its non-deuterated counterpart. Ingestion is the primary route of concern for systemic toxicity.[\[16\]](#)[\[17\]](#)

Data Point	Value (for Ethylene Glycol)
LD50 Oral - Rat	4,700 mg/kg [2]
LD50 Dermal - Rabbit	10,607 mg/kg [2]

Potential Acute Health Effects:[\[2\]](#)

- Eyes: May cause eye irritation.[\[2\]](#)
- Skin: May be harmful if absorbed through the skin and may cause skin irritation.[\[2\]](#)
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[\[2\]](#)
- Ingestion: Harmful if swallowed.[\[2\]](#)

Carcinogenic and Mutagenic Effects: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[\[2\]](#)[\[3\]](#) Data on mutagenic effects is not readily available.[\[2\]](#)

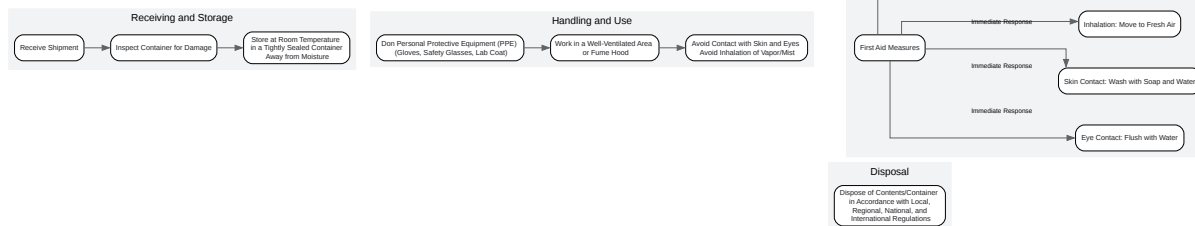
Experimental Protocols

The data presented in this guide are derived from Safety Data Sheets, which are summary documents and do not contain detailed experimental methodologies. For specific experimental protocols regarding the determination of physical, chemical, or toxicological properties, researchers should consult relevant scientific literature and established testing guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development) or the EPA (Environmental Protection Agency).

Safe Handling and Storage Workflow

Proper handling and storage are critical to ensure the safety of laboratory personnel. The following workflow outlines the key steps for managing **Ethylene Glycol-d4** from receipt to

disposal.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **Ethylene Glycol-d4**.

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken immediately:

- Eye Contact: Flush eyes with water as a precaution.[2]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[2]
- Inhalation: If breathed in, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Do NOT induce vomiting. Consult a physician.[2][4][8]

It is imperative to show the safety data sheet to the attending physician.[2]

Fire-Fighting Measures

Ethylene Glycol-d4 is flammable in the presence of an ignition source when the temperature is above its flash point.[2]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][8][12]
- Hazardous Combustion Products: Hazardous decomposition products formed under fire conditions include carbon oxides.[2]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus and full protective clothing.[4][6]

Accidental Release Measures

In the case of a spill or accidental release, the following steps should be taken:

- Personal Precautions: Use appropriate personal protective equipment (PPE).[4][8] Avoid breathing vapors, mist, or gas.[4][8] Ensure adequate ventilation.[8]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8][12]
- Methods for Cleaning Up: Absorb with liquid-binding material (e.g., sand, diatomite, acid binders, universal binders).[8][12] Place in a suitable, closed container for disposal.[12]

This guide provides a foundational understanding of the safety considerations for **Ethylene Glycol-d4**. Researchers are strongly encouraged to review the complete Safety Data Sheet from their specific supplier before handling this chemical and to adhere to all institutional safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethylene-d4 glycol D 98atom 2219-51-4 [sigmaaldrich.com]
- 2. cdn isotopes.com [cdn isotopes.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. worldoilcorp.com [worldoilcorp.com]
- 5. 氘代乙二醇 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 6. chemfax.com [chemfax.com]
- 7. Ethylene glycol (D₄, 98%) | DLM-1243-1 [isotope.com]
- 8. abmole.com [abmole.com]
- 9. Ethylene-d4 Glycol | CAS 2219-51-4 | LGC Standards [lgcstandards.com]
- 10. clearsynth.com [clearsynth.com]
- 11. cdn isotopes.com [cdn isotopes.com]
- 12. carlroth.com [carlroth.com]
- 13. Ethylene glycol - Wikipedia [en.wikipedia.org]
- 14. atsdr.cdc.gov [atsdr.cdc.gov]

- 15. m.youtube.com [m.youtube.com]
- 16. Ethylene Glycol: Systemic Agent | NIOSH | CDC [[cdc.gov](https://www.cdc.gov/niosh)]
- 17. atsdr.cdc.gov [atsdr.cdc.gov]
- To cite this document: BenchChem. [Ethylene Glycol-d4: A Comprehensive Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b119926#ethylene-glycol-d4-safety-data-sheet-sds-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com